

4-Hydroxybenzaldehyde physical and chemical properties

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Compound of Interest

Compound Name: 4-Hydroxybenzaldehyde

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An In-depth Technical Guide to **4-Hydroxybenzaldehyde**: Physical and Chemical Properties

Introduction

4-Hydroxybenzaldehyde (also known as p-hydroxybenzaldehyde or 4-formylphenol) is an organic compound with the chemical formula $C_7H_6O_2$.^{[1][2]} It consists of a benzene ring substituted with both a hydroxyl (-OH) group and an aldehyde (-CHO) group at the para (4) position.^{[1][3]} This positioning of the functional groups imparts a unique reactivity profile, making it a valuable intermediate in a wide range of applications.^{[3][4]} It serves as a crucial precursor in the synthesis of pharmaceuticals, fragrances, polymers, dyes, and agrochemicals.^{[1][5][6]} For instance, it is a key intermediate in producing drugs like amoxicillin and trimethoprim, as well as fragrances such as vanillin and raspberry ketone.^{[7][8]} Naturally, **4-Hydroxybenzaldehyde** is found in various plants, including orchids like *Gastrodia elata* and in vanilla.^{[2][9]}

Physical Properties

4-Hydroxybenzaldehyde is a yellow to light brown or tan crystalline powder at room temperature.^{[2][7][8]} It possesses a faint, sweet, woody, or almond-like odor.^{[4][6][7]} The compound is known to sublime at atmospheric pressure without decomposition.^{[9][10]}

Table of Physical Properties

Property	Value	Reference
Molecular Formula	C ₇ H ₆ O ₂	[1][3]
Molar Mass	122.12 g/mol	[1][3]
Melting Point	112-118 °C	[1][2][3][7]
Boiling Point	191-192 °C (at 50 mmHg) 310-311 °C (at 760 mmHg)	[1][2][3]
Density	1.129 g/cm ³ (at 130 °C) 1.226 g/cm ³	[2][3][9]
Water Solubility	13.8 g/L (at 30.5 °C) Sparingly soluble	[4][7][8]
Solubility in Organic Solvents	Soluble in ethanol, ether, acetone, chloroform, and ethyl acetate.	[1][3][4][7]
Acidity (pKa)	7.61 (at 25 °C)	[2][7][8]
Refractive Index (nD)	1.5705 (at 130 °C) 1.579	[3][7][9]
Flash Point	174 °C (345.2 °F)	

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **4-Hydroxybenzaldehyde**.

Table of Spectroscopic Properties

Technique	Key Features and Wavenumbers/Shifts	Reference
Infrared (IR) Spectroscopy	Broad O-H stretch: 3200-3600 cm^{-1} Strong C=O (aldehyde) stretch: 1680-1700 cm^{-1} C=C (aromatic ring) stretch: 1400-1600 cm^{-1}	[1][3]
^1H NMR Spectroscopy	Aldehyde proton (-CHO): ~9.8 ppm (singlet) Aromatic protons (-C ₆ H ₄ -): 6.9-7.8 ppm (multiplets) Hydroxyl proton (-OH): ~10.6 ppm (singlet, in DMSO-d ₆)	[1][3][10]
^{13}C NMR Spectroscopy	Aldehyde carbon (C=O): ~190-200 ppm Aromatic carbons: ~110-160 ppm	[3]

Chemical Properties and Reactivity

The chemical behavior of **4-Hydroxybenzaldehyde** is dictated by its three key structural features: the aldehyde group, the phenolic hydroxyl group, and the activated aromatic ring.[3] It is generally stable under normal conditions but should be stored away from light, air, and strong oxidizing agents to prevent degradation.[3][11]

- Aldehyde Group Reactivity:** The aldehyde group is susceptible to nucleophilic addition reactions. It can be readily oxidized to form 4-hydroxybenzoic acid or reduced to yield 4-hydroxybenzyl alcohol.[1][3]
- Hydroxyl Group Reactivity:** The phenolic hydroxyl group can undergo typical reactions such as etherification (e.g., methylation to form 4-methoxybenzaldehyde) and esterification.[1][3]
- Aromatic Ring Reactivity:** The hydroxyl group is an activating group, directing electrophilic aromatic substitution to the ortho positions (relative to the -OH group).[3]

Key Chemical Reactions

The dual functionality of **4-Hydroxybenzaldehyde** allows it to be a versatile starting material for various chemical transformations.

Caption: Oxidation of **4-Hydroxybenzaldehyde** to 4-Hydroxybenzoic Acid.

Caption: Reduction of **4-Hydroxybenzaldehyde** to 4-Hydroxybenzyl Alcohol.

Caption: Etherification of **4-Hydroxybenzaldehyde** to form Anisaldehyde.

Experimental Protocols

Detailed methodologies for the synthesis and purification of **4-Hydroxybenzaldehyde** are critical for laboratory and industrial applications.

Synthesis via Oxidation of p-Cresol

One common laboratory and industrial method involves the selective oxidation of p-cresol (4-hydroxytoluene).^{[1][12]}

- **Dissolution:** Dissolve p-cresol in an appropriate solvent, such as a mixture of water and an organic solvent.^[1]
- **Catalyst and Base Addition:** The reaction is carried out in the presence of a base (with a higher basicity than p-cresol) and a catalytic amount of a cobalt compound.^[12]
- **Oxidation:** Introduce an oxidizing agent (e.g., air or pure oxygen) slowly while maintaining the reaction temperature.^{[1][12]}
- **Reaction Monitoring:** Stir the mixture until the oxidation is complete, which can be monitored by techniques like Thin Layer Chromatography (TLC) or Gas Chromatography (GC).^[1]
- **Workup and Isolation:** Upon completion, filter the reaction mixture to remove any precipitates. The product is then isolated from the filtrate.^[1]

Synthesis via Diazotization of p-Aminobenzaldehyde

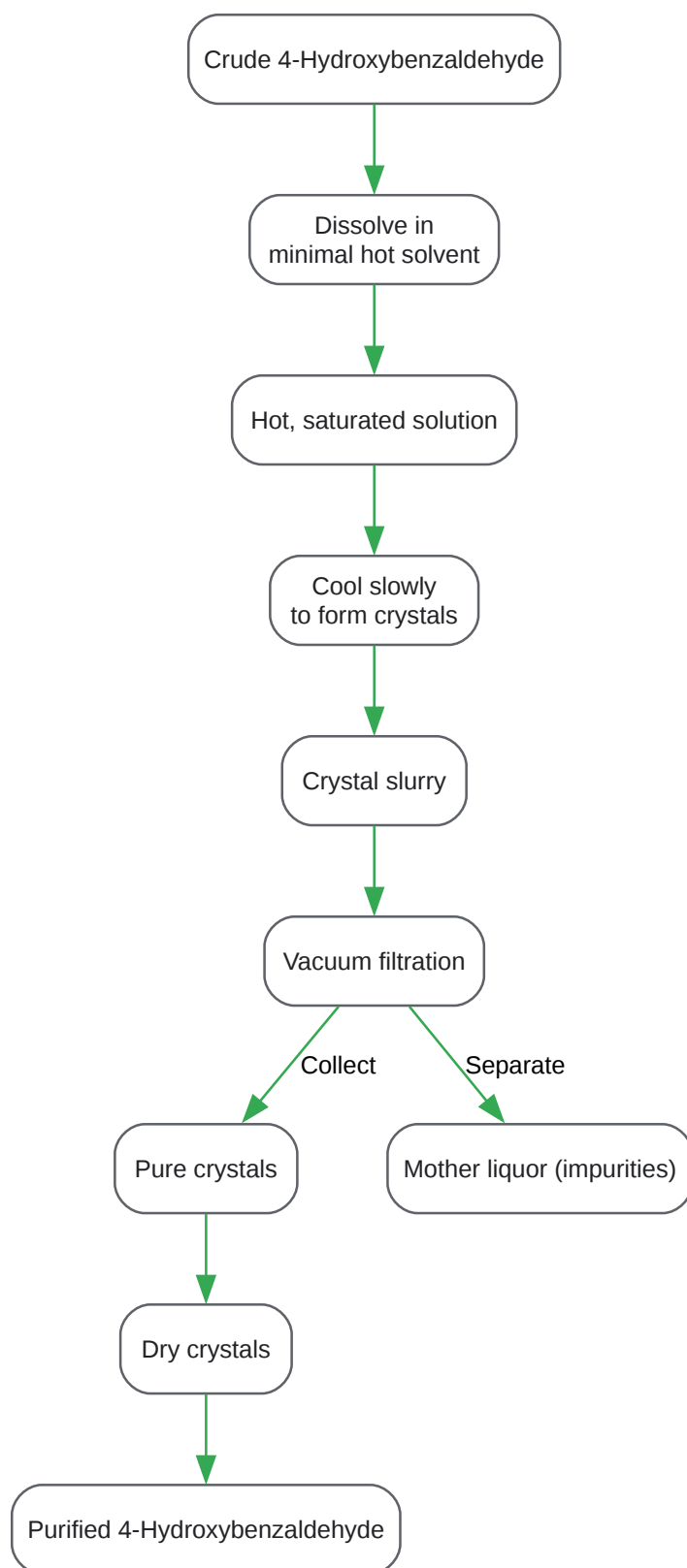
This method involves the conversion of an amino group to a hydroxyl group.^{[13][14]}

- **Diazotization:** Treat p-aminobenzaldehyde with 40% sulfuric acid, then add a 30% sodium nitrite solution at a low temperature (0-3 °C) and react for approximately 30 minutes to form the diazonium salt solution.[\[13\]](#)
- **Hydrolysis:** The diazonium salt solution is then hydrolyzed in the presence of sulfuric acid at an elevated temperature (80-85 °C) for about 30 minutes.[\[13\]](#)
- **Extraction and Purification:** The resulting **4-Hydroxybenzaldehyde** is extracted, purified, and dried to yield the final product.[\[13\]](#)

Purification by Recrystallization

Recrystallization is a standard technique to purify the crude product.[\[1\]](#)[\[3\]](#)

- **Dissolution:** Dissolve the crude **4-Hydroxybenzaldehyde** in a minimal amount of a hot solvent, such as ethanol or water.[\[1\]](#)
- **Cooling:** Allow the solution to cool slowly and undisturbed to room temperature, followed by further cooling in an ice bath to maximize crystal formation.[\[1\]](#)
- **Filtration:** Collect the formed crystals of pure **4-Hydroxybenzaldehyde** by vacuum filtration.[\[1\]](#)
- **Drying:** Dry the crystals in a desiccator or a vacuum oven to remove any residual solvent.



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Caption: General workflow for the purification of **4-Hydroxybenzaldehyde**.

Safety and Handling

4-Hydroxybenzaldehyde is considered hazardous. It can cause skin irritation and serious eye irritation or damage.[11][15][16]

- Personal Protective Equipment (PPE): When handling, it is essential to wear appropriate PPE, including chemical-resistant gloves, safety goggles, and protective clothing.[5][15]
- Handling: Ensure adequate ventilation and avoid dust formation. Do not get the substance in eyes, on skin, or on clothing. Avoid ingestion and inhalation.[11][17]
- Storage: Store in a cool, dry, well-ventilated place in a tightly closed container. It should be protected from direct sunlight and kept away from incompatible materials like strong oxidizing agents, strong bases, and strong reducing agents.[3][11][18]
- First Aid: In case of eye contact, rinse cautiously with water for several minutes.[15] For skin contact, wash with plenty of soap and water.[15][17] If inhaled, move to fresh air.[17] If swallowed, clean the mouth with water and seek medical attention if symptoms occur.[11][17]

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